

Application Notes and Protocols for K145 Stock Solution Preparation

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Compound of Interest

Compound Name: K145

Cat. No.: B15609897

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These guidelines provide detailed instructions for the preparation, storage, and handling of stock solutions of **K145**, a selective sphingosine kinase-2 (SphK2) inhibitor. Adherence to these protocols is crucial for ensuring the stability, and activity of the compound in downstream experimental applications.

Compound Information

K145 hydrochloride is a potent and selective, substrate-competitive inhibitor of SphK2 with an IC₅₀ of 4.3 μ M and a K_i of 6.4 μ M.^{[1][2][3][4]} It has been shown to induce apoptosis and exhibit antitumor activity by inhibiting the SphK2 pathway, which leads to a decrease in sphingosine-1-phosphate (S1P) levels and subsequent downstream effects on signaling pathways involving ERK and Akt.^{[1][2][5]} **K145** is inactive against SphK1 and other protein kinases.^{[1][6]}

Table 1: Chemical and Physical Properties of **K145** Hydrochloride

Property	Value	Reference
CAT No.	HY-15779A	[1]
CAS No.	1449240-68-9	[1][7]
Molecular Formula	C18H25ClN2O3S	[1][7]
Molecular Weight	384.92 g/mol	[1][7]
Appearance	White to beige powder	[8]
Purity	≥98% (HPLC)	[8]

Solubility Data

The solubility of **K145** hydrochloride varies significantly in different solvents. It is essential to select the appropriate solvent based on the intended experimental application (in vitro vs. in vivo).

Table 2: Solubility of **K145** Hydrochloride

Solvent	Solubility	Remarks	Reference
DMSO	≥ 20 mg/mL	Clear solution. Ultrasonic treatment may be needed.	[1][8]
45 mg/mL (116.91 mM)	Sonication is recommended.	[2]	
48 mg/mL (124.7 mM)	Ultrasonic treatment may be needed.	[9]	
50 mg/mL (129.90 mM)	Ultrasonic treatment is needed.	[1]	
Water	< 0.1 mg/mL	Insoluble.	[1]
125 mg/mL (324.74 mM)	Requires sonication and warming.	[2][9]	
In Vivo Formulation 1	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline.	[1]
In Vivo Formulation 2	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 90% (20% SBE-β-CD in saline).	[1]
In Vivo Formulation 3	≥ 0.83 mg/mL (2.16 mM)	10% DMSO >> 90% corn oil.	[1]

Experimental Protocols

Preparation of K145 Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM **K145** stock solution in DMSO.

Materials:

- **K145** hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **K145** hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.85 mg of **K145** (Molecular Weight: 384.92).
- **Dissolution:** Add the appropriate volume of DMSO to the vial containing the **K145** powder. For a 10 mM stock solution, if you weighed 3.85 mg, add 1 mL of DMSO.
- **Mixing:** Vortex the solution thoroughly to facilitate dissolution.
- **Sonication:** If the compound does not fully dissolve, place the vial in an ultrasonic bath for short intervals until a clear solution is obtained.[\[1\]](#)[\[2\]](#)[\[9\]](#)
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)[\[6\]](#) Ensure the vials are sealed tightly to prevent moisture absorption.[\[1\]](#)

Table 3: Preparation of **K145** Stock Solutions in DMSO

Desired Concentration	Volume of DMSO for 1 mg K145	Volume of DMSO for 5 mg K145
1 mM	2.5979 mL	12.9897 mL
5 mM	0.5196 mL	2.5979 mL
10 mM	0.2598 mL	1.2990 mL

This table is adapted from vendor-provided data.[\[1\]](#)

Preparation of K145 Formulation for In Vivo Experiments

This protocol provides an example of preparing a **K145** formulation for oral gavage in animal models.

Materials:

- **K145** hydrochloride powder
- DMSO
- PEG300
- Tween-80
- Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

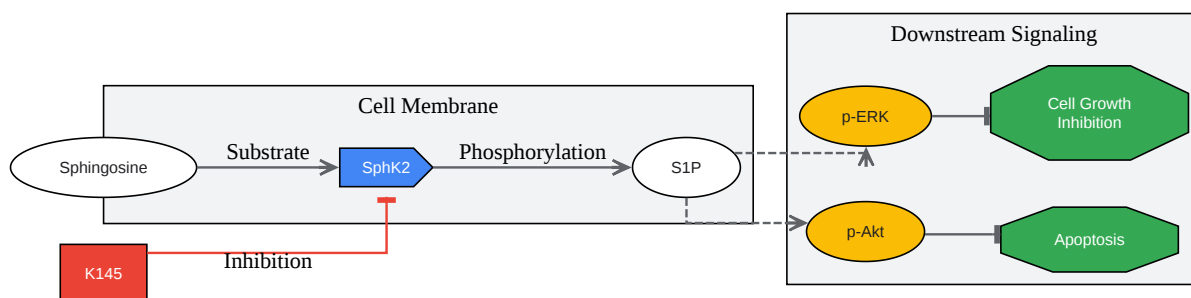
Procedure:

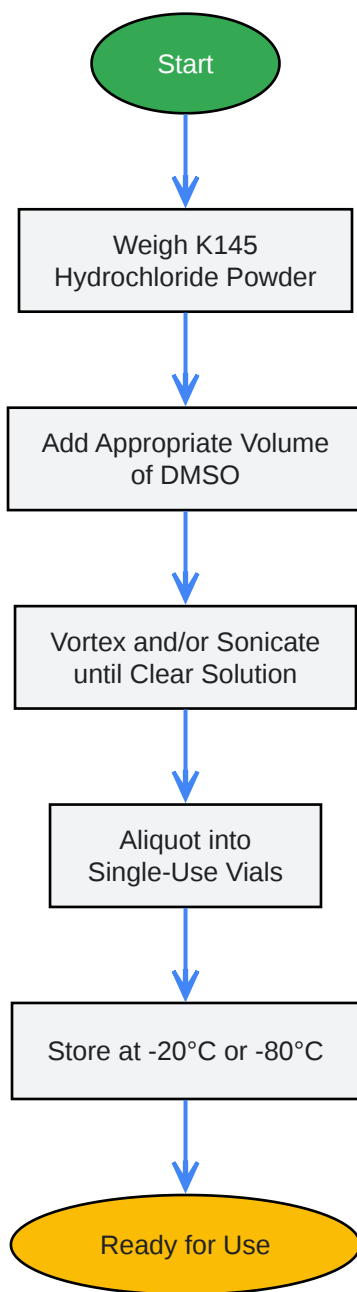
- Prepare a concentrated stock in DMSO: First, prepare a concentrated stock solution of **K145** in DMSO (e.g., 8.3 mg/mL).
- Solvent Addition Sequence: For a final concentration of ≥ 0.83 mg/mL, add the solvents in the following order, ensuring complete mixing after each addition:[\[1\]](#)[\[6\]](#)

- 10% DMSO (from the concentrated stock)
- 40% PEG300
- 5% Tween-80
- 45% Saline
- Example for 1 mL final solution:
 - Add 100 μ L of 8.3 mg/mL **K145** in DMSO to a sterile tube.
 - Add 400 μ L of PEG300 and mix thoroughly.
 - Add 50 μ L of Tween-80 and mix thoroughly.
 - Add 450 μ L of saline to bring the final volume to 1 mL.
- Final Solution: The resulting solution should be clear. If precipitation occurs, gentle warming and sonication may be used to aid dissolution.^[6] Prepare this formulation fresh before each use.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **K145** and the workflow for preparing a stock solution.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. K145 hydrochloride | S1P Receptor | Apoptosis | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. universalbiologicals.com [universalbiologicals.com]
- 5. researchgate.net [researchgate.net]
- 6. medchemexpress.com [medchemexpress.com]
- 7. bocsci.com [bocsci.com]
- 8. K145 = 98 HPLC 1449240-68-9 [sigmaaldrich.com]
- 9. mybiosource.com [mybiosource.com]
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